

Personal protective equipment for handling D-Fructose-d

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Compound of Interest

Compound Name: D-Fructose-d

Cat. No.: B12400297

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Essential Safety and Handling Guide for D-Fructose

This guide provides immediate, essential safety and logistical information for the handling and disposal of D-Fructose in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational practices.

Physical and Chemical Properties

D-Fructose is a white, odorless, crystalline solid.^{[1][2][3]} It is known for being the most water-soluble of all sugars.^[1] A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₆
Molar Mass	180.16 g/mol
Melting Point	103-105 °C (decomposes)
Autoignition Temperature	360 °C
Solubility in Water	~4000 g/L (at 25 °C)
Appearance	White crystalline powder

(Data sourced from multiple safety data sheets and chemical property databases)^{[1][3][4][5][6]}

Personal Protective Equipment (PPE)

While D-Fructose is not classified as a hazardous substance under OSHA or GHS regulations, observing good industrial hygiene and safety practices is crucial.[\[4\]](#)[\[7\]](#)[\[8\]](#) The recommended personal protective equipment is detailed below.

Protection Type	Recommended Equipment
Eye/Face	Wear safety glasses with side shields or chemical safety goggles. [4] [7] [9] These should comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. [7] [9]
Skin	While specific protective garments are not typically required, handling with gloves is a good laboratory practice to avoid skin contact. [8] [9] [10] Inspect gloves before use and use a proper removal technique. [8] [10]
Respiratory	If handling procedures generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a dust cartridge (such as a P1 filter) to prevent inhalation. [4] [6] [7] [11]

Operational and Disposal Plans

Adherence to proper handling, storage, and disposal protocols is essential for maintaining a safe laboratory environment.

Handling and Storage Protocol

- Ventilation: Ensure adequate ventilation in the work area.[\[6\]](#)[\[7\]](#)[\[12\]](#) Use local exhaust ventilation if dust formation is likely.[\[11\]](#)
- Avoiding Dust: Handle the material in a way that avoids dust formation.[\[7\]](#)[\[13\]](#)
- Personal Hygiene: Wash hands thoroughly after handling the product and before breaks.[\[6\]](#)
[\[7\]](#) Do not eat, drink, or smoke in the handling area.[\[12\]](#)

- **Storage:** Keep containers tightly closed and store them in a cool, dry, and well-ventilated place.^{[7][13][14]} The recommended storage temperature is between 15–25 °C.^[11] Store away from strong oxidizing agents.^{[5][6]}

Accidental Release and Spill Cleanup Protocol

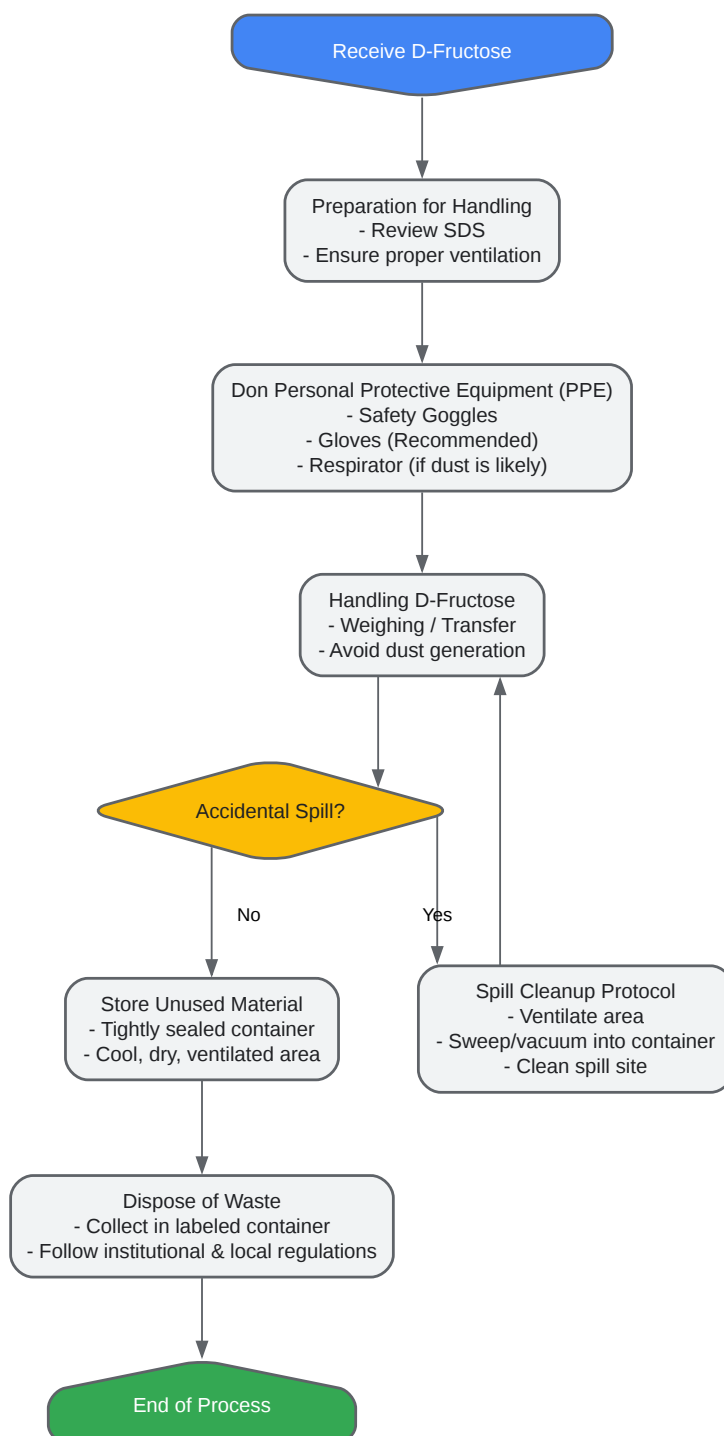
- **Ensure Safety:** Ventilate the spill area and ensure proper personal protective equipment is worn before beginning cleanup.^{[12][15]}
- **Containment:** Prevent the spillage from entering drains or waterways.^{[10][13]}
- **Cleanup:** For solid spills, sweep or vacuum up the material and place it into a suitable, sealed container for disposal.^{[6][7][8]} Avoid actions that generate dust.^{[7][15]}
- **Post-Cleanup:** Wash the spill area after the material has been collected.^[6]

Disposal Plan

- **Waste Classification:** Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[7]
- **Disposal Method:** Dispose of the unused product and its container in accordance with all local and national regulations.^[13] Consider offering surplus and non-recyclable solutions to a licensed disposal company.^[8] Do not empty into drains.^[7]

Safe Handling Workflow

The following diagram illustrates the key decision points and procedural flow for safely handling D-Fructose in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of D-Fructose.

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